

Technical Support Center: Tiamulin Administration in Poultry Drinking Water Systems

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Compound of Interest

Compound Name: *Tiamulin (fumarate)*

Cat. No.: *B15706067*

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) for the effective administration of Tiamulin in poultry drinking water systems.

Troubleshooting Guides

Issue 1: Reduced Water Intake in Poultry

- Question: We observed a significant decrease in water consumption after introducing Tiamulin-medicated water. What could be the cause and how can we mitigate this?
- Answer: Reduced water intake is a known concentration-dependent effect of Tiamulin administration.^{[1][2][3][4]} Higher concentrations of Tiamulin can lead to a decrease in water consumption, which can be more pronounced in turkeys than in chickens.^{[1][2][3]} It is crucial to monitor water intake frequently, especially in hot weather.^{[1][2][3]}
 - Mitigation Strategies:

- Ensure the concentration of Tiamulin does not exceed recommended levels. For chickens, a concentration of 500 mg of Tiamulin hydrogen fumarate in 4 liters of water may reduce intake by approximately 10%, while 500 mg in 2 liters can cause a 15% reduction.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- For turkeys, it is recommended not to exceed a concentration of 500 mg of Tiamulin hydrogen fumarate in 2 liters of drinking water due to a more marked reduction in water intake (approximately 20%).[\[1\]](#)[\[2\]](#)[\[3\]](#)
- To ensure correct dosage, accurately determine the body weight of the birds and adjust the Tiamulin concentration based on their clinical condition and water intake.[\[1\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Issue 2: Precipitation or Cloudiness in Medicated Water

- Question: The Tiamulin solution we prepared has become cloudy and appears to have precipitated. What could be the reason for this?
- Answer: Tiamulin solubility can be affected by water quality, particularly pH and the presence of certain minerals. Tiamulin optimally dissolves in acidic drinking water.[\[8\]](#) Hard water with high concentrations of minerals like iron, manganese, calcium, and magnesium can lead to the formation of less absorbable complexes, causing precipitation.[\[8\]](#)[\[9\]](#)[\[10\]](#)
 - Troubleshooting Steps:
 - Check the pH of your water source. If the water is alkaline, consider adjusting the pH to a more acidic level.[\[8\]](#)
 - Avoid using hard water for preparing Tiamulin solutions.[\[9\]](#)
 - The stability of Tiamulin in drinking water can also be affected by disinfectants like sodium hypochlorite.[\[11\]](#)
 - Always prepare fresh solutions of Tiamulin-medicated drinking water daily and discard any remaining water from the previous day.[\[1\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Issue 3: Suspected Drug Interaction and Adverse Effects

- Question: Our poultry are showing signs of toxicity (e.g., severe growth depression, ataxia, paralysis) after being treated with Tiamulin. We are also using a coccidiostat in the feed. Could there be an interaction?
- Answer: Yes, Tiamulin has a well-documented and potentially fatal interaction with certain ionophore anticoccidials.[\[5\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#) Animals should not receive feeds containing monensin, salinomycin, or narasin during or for at least 7 days before or after treatment with Tiamulin.[\[2\]](#)[\[5\]](#) This interaction is due to Tiamulin inhibiting the metabolism of these ionophores in the liver, leading to toxic levels.[\[12\]](#)[\[14\]](#)
 - Immediate Actions:
 - Immediately stop the administration of both the Tiamulin-medicated water and the ionophore-contaminated feed.[\[5\]](#)
 - Replace the contaminated feed with fresh feed that does not contain the interacting anticoccidials.[\[5\]](#)
 - Prevention:
 - Always review the full list of feed additives before starting Tiamulin treatment.
 - Be aware that while interactions with maduramicin and semduramicin may be milder (temporary growth depression), they can still occur.[\[5\]](#)[\[12\]](#)[\[14\]](#)[\[15\]](#) Lasalocid appears to be compatible with Tiamulin.[\[5\]](#)[\[12\]](#)[\[14\]](#)[\[15\]](#)

Frequently Asked Questions (FAQs)

Dosage and Administration

- Q1: How should Tiamulin solutions be prepared for administration in drinking water?
 - A1: When preparing large volumes, first create a concentrated stock solution and then dilute it to the final required concentration.[\[5\]](#)[\[6\]](#)[\[7\]](#) Use suitably calibrated equipment to ensure accurate dosing.[\[5\]](#)[\[6\]](#)[\[7\]](#) The product is soluble and stable in water with a temperature of at least 4°C.[\[5\]](#)[\[6\]](#)
- Q2: How often should medicated water be replaced?

- A2: Fresh solutions of Tiamulin-medicated drinking water should be made daily. Any medicated water remaining from the previous day should be discarded.[1][5][6][7]
- Q3: How is the correct dosage of Tiamulin calculated?
 - A3: To ensure a correct dosage, the body weight of the animals should be determined as accurately as possible to avoid underdosing.[5][6][7] The intake of medicated water depends on the clinical condition of the animals, and the concentration of Tiamulin should be adjusted accordingly.[5][6][7]

Compatibility and Interactions

- Q4: Can Tiamulin be used with other antibiotics?
 - A4: Tiamulin has been shown to have enhanced activity when administered with tetracyclines.[12][14]
- Q5: Are there any known incompatibilities with feed additives other than ionophores?
 - A5: The most significant and dangerous interactions are with ionophore anticoccidials. Always consult with a veterinarian regarding all feed additives and concurrent medications.

Stability and Storage

- Q6: What is the stability of Tiamulin in drinking water?
 - A6: Tiamulin is soluble and stable in water at a temperature of at least 4°C.[5][6] However, it is recommended to prepare fresh solutions daily.[5][6][7] Water pH and the presence of disinfectants can affect stability.[8][11]

Data Presentation

Table 1: Tiamulin Dosage and Administration in Broilers

Parameter	Recommendation	Source
Dosage	200.0 – 400.0 mg of product/kg b.w.	[9]
(equal to about 125 - 200 g/100 L of drinking water)	[9]	
Duration of Treatment	3-5 days	[9]
Withdrawal Period (Meat)	2 days	[9]

Table 2: Impact of Tiamulin Concentration on Water Intake

Species	Tiamulin Hydrogen Fumarate Concentration	Approximate Reduction in Water Intake	Source
Chickens	500 mg in 4 litres of water	10%	[1][2][3]
Chickens	500 mg in 2 litres of water	15%	[1][2][3]
Turkeys	500 mg in 2 litres of water	20%	[1][2][3]

Table 3: Tiamulin Interactions with Ionophore Anticoccidials

Ionophore	Interaction with Tiamulin	Clinical Signs	Source
Monensin	Strong, potentially fatal	Severe growth depression, ataxia, paralysis, death	[2] [5] [12] [13] [14]
Salinomycin	Strong, potentially fatal	Severe growth depression, ataxia, paralysis, death	[2] [5] [12] [13] [14]
Narasin	Strong, potentially fatal	Severe growth depression, ataxia, paralysis, death	[2] [5] [12] [14]
Maduramicin	Mild to moderate	Temporary growth depression	[5] [12] [14] [15]
Semduramicin	Mild	Temporary growth depression	[5] [14] [15]
Lasalocid	Compatible	No apparent interaction	[5] [12] [14] [15]

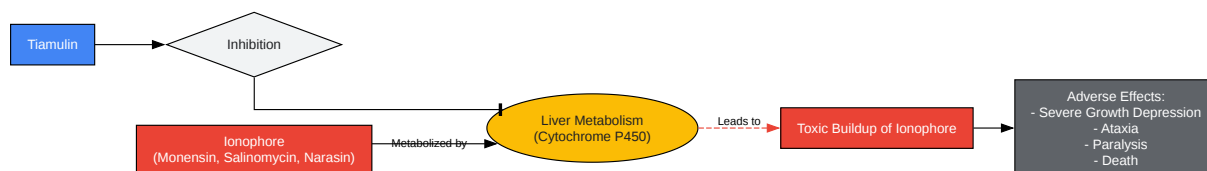
Experimental Protocols

Protocol 1: Determination of Tiamulin Residues in Poultry Tissues by LC-MS/MS

- Objective: To quantify the concentration of Tiamulin and its marker residue (8- α -hydroxymutilin) in edible poultry tissues (muscle, liver, skin, and fat).
- Methodology:
 - Sample Collection: Collect tissue samples from treated and control birds at specified time points after the final Tiamulin administration.
 - Homogenization: Homogenize a known weight of each tissue sample.
 - Extraction:

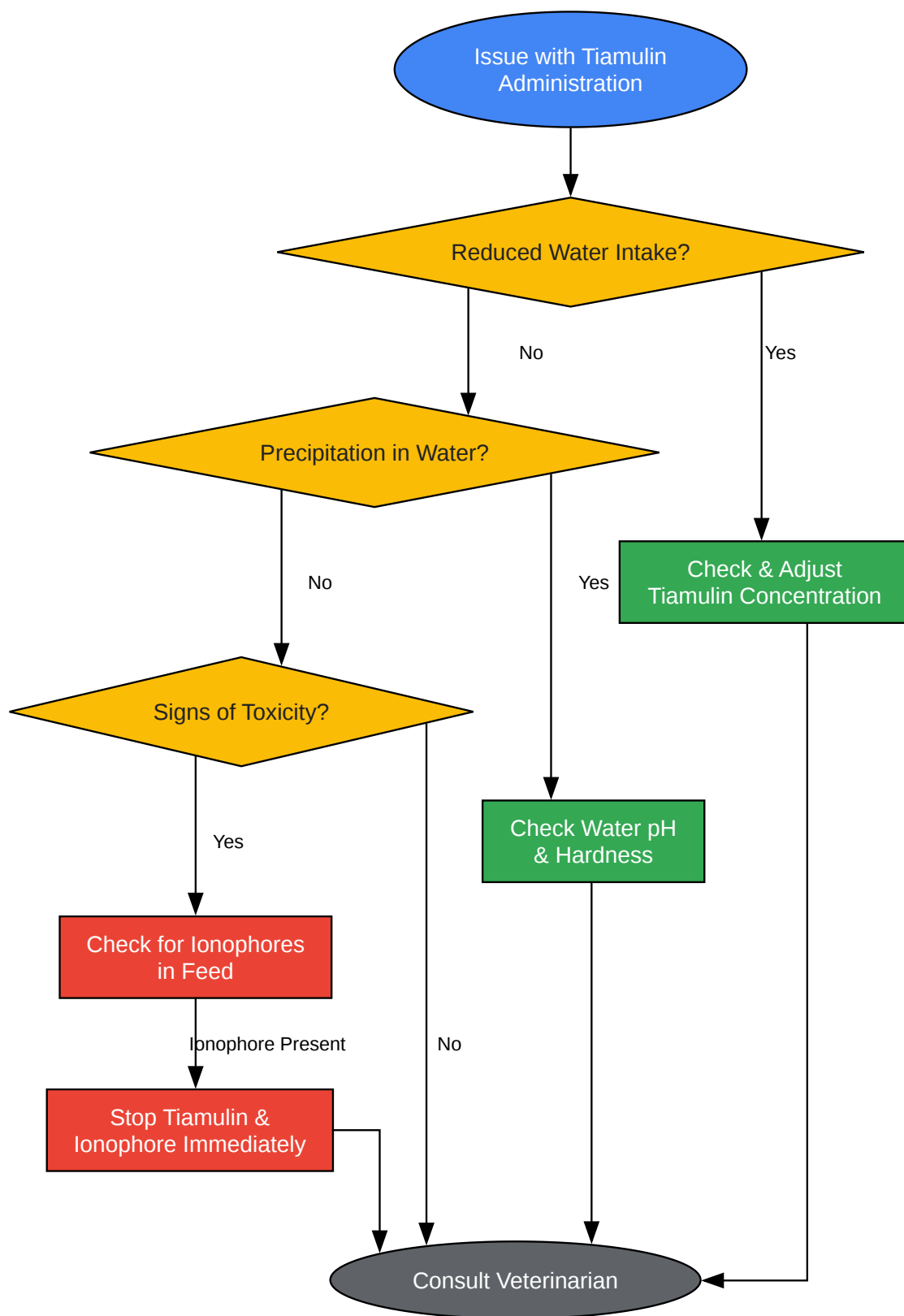
- Add an appropriate extraction solvent (e.g., a mixture of acetone and tetrahydrofuran) to the homogenized tissue.
- Vortex and centrifuge the sample to separate the organic and aqueous layers.
- Purification:
 - Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen.
 - Reconstitute the residue in a suitable solvent mixture for LC-MS/MS analysis.
- LC-MS/MS Analysis:
 - Inject the prepared sample into a liquid chromatography-tandem mass spectrometry (LC-MS/MS) system.
 - Use a suitable column and mobile phase gradient to achieve chromatographic separation of Tiamulin and its metabolites.
 - Set the mass spectrometer to monitor for specific precursor and product ions of Tiamulin and 8- α -hydroxymutilin for quantification.
- Quantification:
 - Prepare a calibration curve using standard solutions of Tiamulin and 8- α -hydroxymutilin of known concentrations.
 - Calculate the concentration of the analytes in the tissue samples by comparing their peak areas to the calibration curve.

Visualizations



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Caption: Tiamulin and Ionophore Interaction Pathway.



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Caption: Tiamulin Administration Troubleshooting Workflow.

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